

Step-by-step guide for Iso24 synthesis in the lab

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Iso24*
CAS No.: *473707-40-3*
Cat. No.: *B12784457*

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References

- [1. News: June 2020 – UNODC-SMART: Emergence of the new synthetic opioid isotonitazene \[unodc.org\]](#)
- [2. deadiversion.usdoj.gov \[deadiversion.usdoj.gov\]](#)
- [3. cfsre.org \[cfsre.org\]](#)
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